

An In-depth Technical Guide to Biotin Methyl Ester: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Biotin methyl ester*

Cat. No.: *B2797733*

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Introduction

Biotin methyl ester is the methyl ester derivative of biotin (Vitamin B7), a vital water-soluble vitamin. While biotin itself is renowned for its crucial role as a cofactor for carboxylase enzymes and its exceptionally strong affinity for avidin and streptavidin, its methyl ester form serves as a valuable chemical intermediate and research tool. This technical guide provides a comprehensive overview of **biotin methyl ester**, covering its fundamental properties, detailed synthesis protocols, and key applications in bioconjugation and biochemical research.

Core Properties of Biotin Methyl Ester

Biotin methyl ester is a white crystalline solid. Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	608-16-2	[1]
Molecular Formula	C11H18N2O3S	[1]
Molecular Weight	258.34 g/mol	[1]
Melting Point	~166.5 °C	[2]
Solubility	Soluble in methanol, acetone, methyl ethyl ketone, benzene, and cyclohexene. Insoluble in saturated and paraffin hydrocarbons.	[2]

Synthesis of Biotin Methyl Ester

A common and effective method for the synthesis of **biotin methyl ester** is through the esterification of biotin using methanol in the presence of thionyl chloride. This method is preferable to older techniques that utilize hazardous reagents like diazomethane.

Experimental Protocol: Synthesis via Thionyl Chloride

Materials:

- d-Biotin
- Anhydrous Methanol (MeOH)
- Thionyl chloride (SOCl₂)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle

- Rotary evaporator

Procedure:

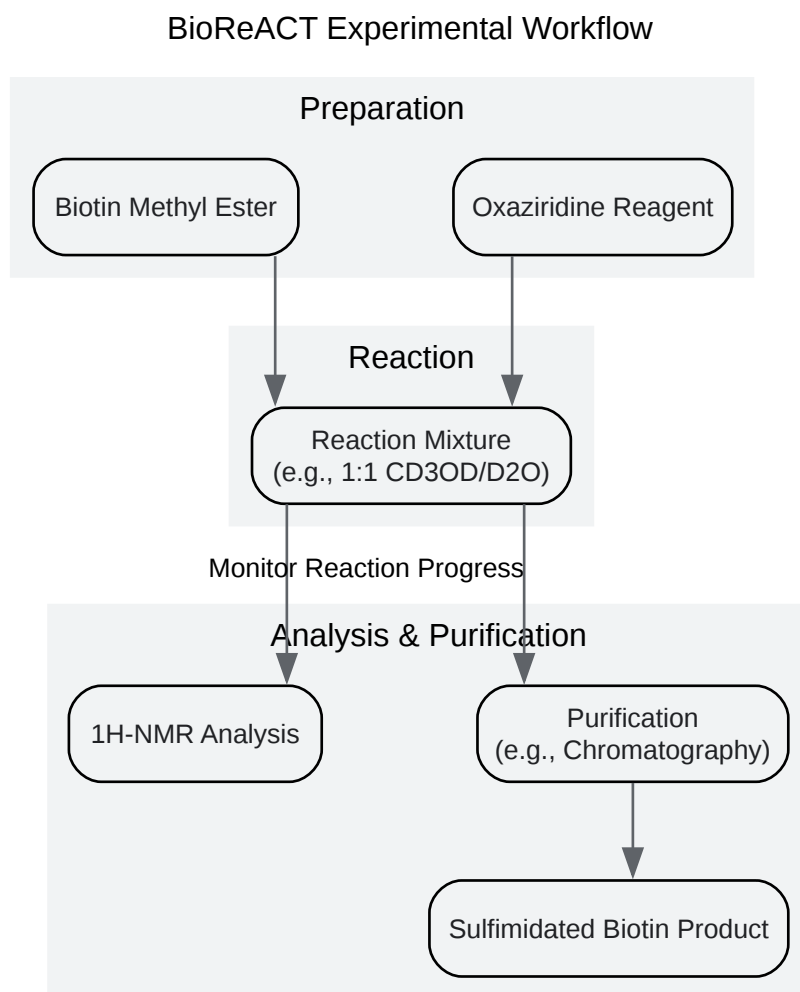
- In a round-bottom flask equipped with a magnetic stir bar, suspend d-biotin (1.0 mmol, 244 mg) in anhydrous methanol (10 mL).
- Cool the suspension in an ice bath.
- Slowly add thionyl chloride (2.0 mmol, 147 μ L) to the stirred suspension. Caution: Thionyl chloride is corrosive and reacts violently with water. This step should be performed in a well-ventilated fume hood.
- Remove the ice bath and fit the flask with a reflux condenser.
- Heat the reaction mixture to reflux and maintain for 15 hours.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the methanol by rotary evaporation to obtain the crude **biotin methyl ester**.
- The crude product can be purified by recrystallization from a mixture of methanol, ether, and petroleum ether to yield fine needles.

Applications in Bioconjugation: Biotin Redox-Activated Chemical Tagging (BioReACT)

Biotin methyl ester can be utilized in a novel bioconjugation strategy known as Biotin Redox-Activated Chemical Tagging (BioReACT). This method leverages the reactivity of the thioether in the biotin molecule with oxaziridine reagents to form a stable sulfimide linkage. This allows for the chemical modification of biotinylated biomolecules without relying on the traditional biotin-avidin interaction.

Experimental Workflow: BioReACT

The following diagram illustrates the general workflow for the BioReACT method.



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Caption: Workflow for the Biotin Redox-Activated Chemical Tagging (BioReACT).

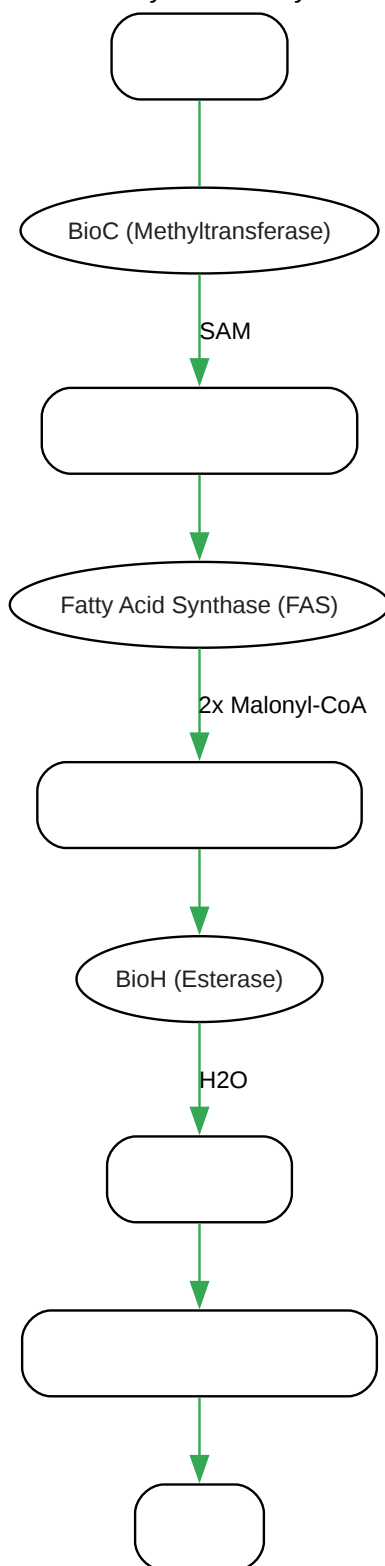
Role in Biochemical Pathways

In certain bacteria, a derivative of **biotin methyl ester**, specifically pimeloyl-ACP methyl ester, is a key intermediate in the biosynthesis of biotin. This pathway involves the modification of the fatty acid synthesis machinery.

Biotin Synthetic Pathway Involving a Methyl Ester Intermediate

The diagram below outlines the key steps in the bacterial biotin synthesis pathway where a methyl ester plays a crucial role.

Biotin Synthesis Pathway with Methyl Ester Intermediate

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Caption: Bacterial biotin synthesis pathway involving a methyl ester intermediate.

Involvement in Cell Signaling

The direct involvement of **biotin methyl ester** in specific cell signaling pathways has not been extensively documented. However, biotin itself plays a role in modulating intracellular signaling. The active form of biotin, biotinyl-AMP, can activate soluble guanylate cyclase (sGC), leading to an increase in cyclic guanosine monophosphate (cGMP) and subsequent activation of protein kinase G (PKG). This pathway influences the expression of genes involved in biotin transport and metabolism. It is plausible that **biotin methyl ester**, as a membrane-permeable derivative of biotin, could be used in cellular studies to investigate biotin-related signaling, although it would likely require intracellular hydrolysis to biotin to become active in these pathways.

Analytical Characterization

The identity and purity of **biotin methyl ester** can be confirmed using various analytical techniques, with NMR and mass spectrometry being the most definitive.

Spectral Data

Technique	Key Data	Reference
¹ H-NMR	(400 MHz, CDCl ₃ , δ in ppm): 1.39-1.44 (m, 2H, CH ₂), 1.60-1.71 (m, 4H, CH ₂), 2.30 (t, J=7.56 Hz, 2H, CH ₂), 2.71 (d, Jgem=12.62 Hz, 1H, CH ₂), 2.89 (dd, J=4.88 Hz, Jgem=12.68 Hz, 1H, CH ₂), 3.10-3.15 (m, 1H, -CH), 3.63 (s, 3H, -OCH ₃), 4.27-4.30 (m, 1H, -CH), 4.48-4.51 (m, 1H, -CH)	
¹³ C-NMR	(100 MHz, CDCl ₃ , δ in ppm): 24.78, 25.7, 28.38, 33.70, 40.58, 51.58, 55.50, 60.32, 62.11, 164.26, 174.38	
Mass Spec.	Exact Mass: 258.10381361 Da	

Conclusion

Biotin methyl ester is a versatile compound with established utility in organic synthesis and emerging applications in bioconjugation. Its well-defined chemical properties and straightforward synthesis make it an accessible tool for researchers. While its direct biological activity in signaling pathways is not yet clear, its role as a precursor and a tool for chemical biology highlights its importance in the broader field of life sciences and drug development. This guide provides the foundational knowledge for scientists to confidently incorporate **biotin methyl ester** into their research endeavors.

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